

erythrocentaurin alpha-amylase inhibition assay IC50

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Compound Focus: Erythrocentaurin

CAS No.: 50276-98-7

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Quantitative Alpha-Amylase Inhibition Data

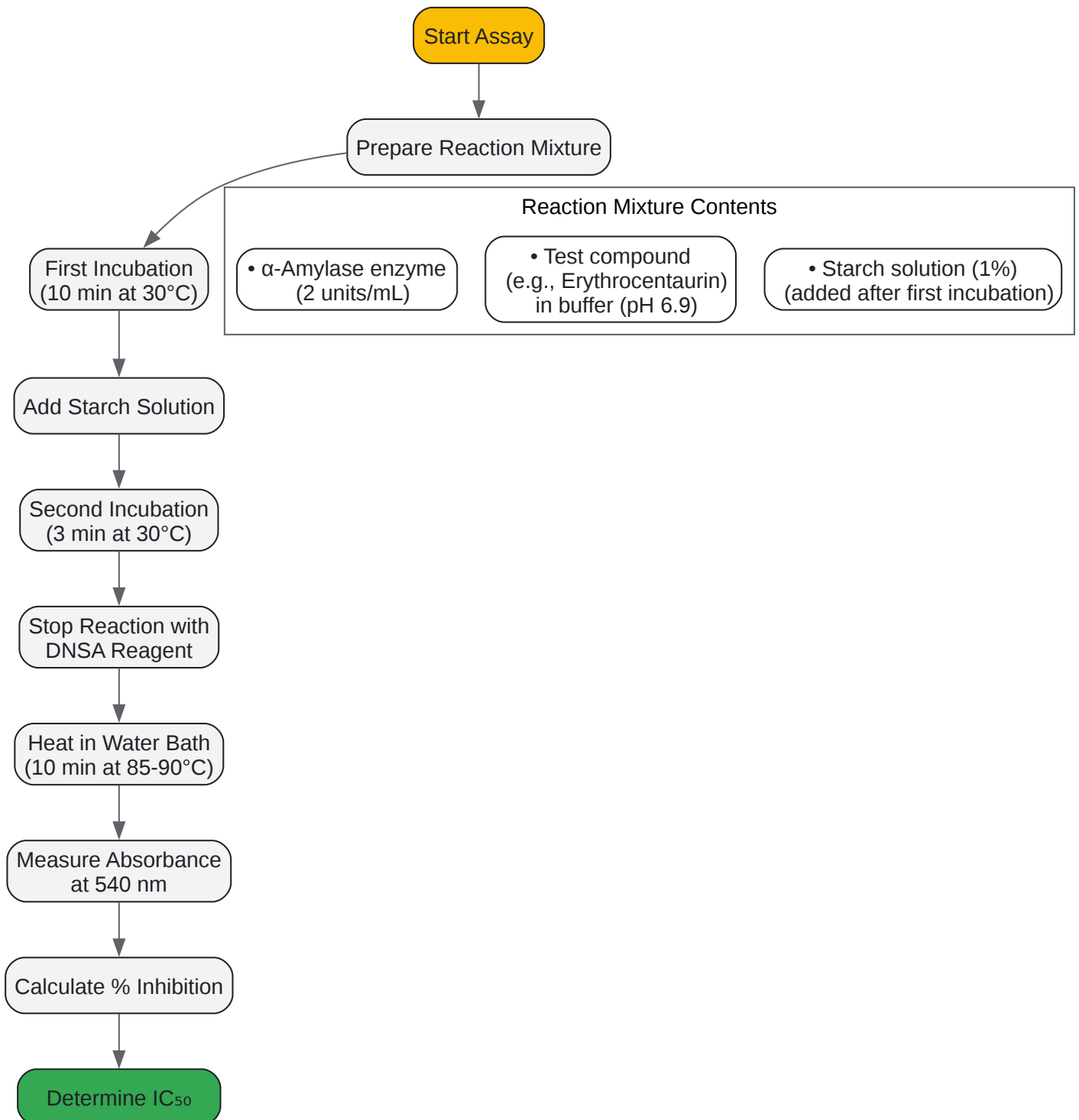
The table below summarizes the key quantitative finding for **erythrocentaurin**:

Compound	IC ₅₀ Value (mg/mL)	Positive Control	Control IC ₅₀	Citation
Erythrocentaurin	1.67 ± 0.28 mg/mL	Acarbose	0.68 ± 0.21 µg/mL (from a related study) [1]	[2]

Activity Context: The IC₅₀ value of 1.67 mg/mL indicates a **concentration-dependent inhibitory effect** on the alpha-amylase enzyme [2]. However, when compared to the standard drug acarbose (with an IC₅₀ in the microgram per milliliter range), **erythrocentaurin**'s activity in this specific assay is considerably weaker [1]. This suggests that while active, it may not be a highly potent inhibitor under the tested conditions.

Detailed Experimental Protocol

The following workflow outlines the key stages of the alpha-amylase inhibition assay used to evaluate compounds like **erythrocentaurin**.



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Application Notes & Procedural Details

- **Enzyme and Substrate:** The assay typically uses α -amylase from *Aspergillus oryzae* and a 1% starch solution as the substrate [3].
- **Buffer System:** A phosphate buffer (0.02 M, pH 6.9) with 0.006 M NaCl is used to maintain the enzyme's optimal activity [3].
- **Reaction Termination & Detection:** The **3,5-dinitrosalicylic acid (DNSA) method** is used. DNSA reacts with reducing sugars (maltose) released from starch hydrolysis, producing a colored compound (3-amino-5-nitrosalicylic acid) measured at 540 nm [3]. An inhibitor reduces color intensity by limiting sugar production.
- **Calculation of Inhibition:** The percentage of enzyme inhibition is calculated using the formula [3]: **% Inhibition = $[(\text{Abs}_{(\text{control})} - \text{Abs}_{(\text{sample})}) / \text{Abs}_{(\text{control})}] \times 100$** Where $\text{Abs}_{(\text{control})}$ is the absorbance of the reaction with 100% enzyme activity (no inhibitor), and $\text{Abs}_{(\text{sample})}$ is the absorbance with the test compound.
- **IC₅₀ Determination:** The IC₅₀ value is determined by testing the compound at a range of concentrations (e.g., 10–1000 $\mu\text{g}/\text{mL}$). The % inhibition values are plotted against the log of the concentration, and the IC₅₀ is derived from a non-linear regression fit of the data [3] [4].

Biological Context and Significance

Erythrocentaurin is not typically a primary plant compound but is a **bacterial metabolite of gentiopicrin**, an iridoid glycoside found in plants like *Enicostemma littorale* and *Gentiana spp.* [5]. Intestinal bacteria hydrolyze gentiopicrin to produce **erythrocentaurin**, which is then absorbed [5].

Inhibiting alpha-amylase is a validated therapeutic strategy for managing **postprandial hyperglycemia** (high blood sugar after meals) in type 2 diabetes [6] [1]. By slowing the breakdown of starch into absorbable sugars, these inhibitors reduce the glucose spike after a carbohydrate-rich meal [6]. The finding that **erythrocentaurin** possesses this activity supports further investigation into its mechanism and the anti-diabetic potential of its parent compound, gentiopicrin [5].

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